

5,5'-Dibromo-BAPTA: An In-depth Technical Guide to Intracellular Calcium Buffering

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5'-Dibromo-BAPTA

Cat. No.: B038350

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **5,5'-Dibromo-BAPTA**, a widely used calcium chelator, for precise control of intracellular calcium ($[Ca^{2+}]_i$) in experimental settings. Mastery of this tool is paramount for obtaining reproducible and accurate results in studies of calcium signaling.

Core Principles of 5,5'-Dibromo-BAPTA Calcium Buffering

5,5'-Dibromo-BAPTA is a derivative of the calcium chelator BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid). The addition of two bromine atoms to the benzene rings of the BAPTA molecule modifies its affinity for calcium ions, making it an invaluable tool for buffering intracellular calcium to specific concentrations.[1] Its primary function is to act as a Ca^{2+} buffer by selectively binding free Ca^{2+} ions.[2] This chelation process involves the coordination of the Ca^{2+} ion by eight donor atoms within the BAPTA molecule, forming a stable, cage-like structure around the calcium ion.[2]

A key advantage of **5,5'-Dibromo-BAPTA** and other BAPTA derivatives is their high selectivity for Ca^{2+} over magnesium (Mg^{2+}), which is crucial given the high intracellular concentration of Mg^{2+} . [2][3] They also exhibit faster binding kinetics and are less sensitive to pH changes within the physiological range compared to older chelators like EGTA.[2][3][4]

Quantitative Data Summary

The following tables summarize the key physicochemical and calcium binding properties of **5,5'-Dibromo-BAPTA**.

Table 1: Physicochemical Properties of **5,5'-Dibromo-BAPTA**

Property	Value	References
Molecular Formula (Free Acid)	C ₂₂ H ₂₂ Br ₂ N ₂ O ₁₀	[1][3][4][5][6]
Molecular Weight (Free Acid)	634.23 g/mol	[1][3][4][5][6]
Molecular Formula (Tetrapotassium Salt)	C ₂₂ H ₁₈ Br ₂ K ₄ N ₂ O ₁₀	[1][4][5][7][8][9]
Molecular Weight (Tetrapotassium Salt)	786.59 g/mol	[1][3][4][5][7][8][9]
Appearance	White to off-white solid	[1][5][7][8][9]
Solubility (Tetrapotassium Salt)	Soluble in water	[1][3][5][7][8][9]
Storage Temperature (Solid Salt)	4°C	[1][5][8][9][10]
Storage Temperature (AM Ester, Solid)	-20°C	[10]

Table 2: Calcium Binding Properties of **5,5'-Dibromo-BAPTA**

Property	Value	Conditions	References
Dissociation Constant (Kd) for Ca ²⁺	1.6 - 3.6 μ M	In the absence of Mg ²⁺	[3][4][5][6][7][8][9][11][12][13][14]
Binding Kinetics (On-rate)	Fast ($\sim 10^8$ - 10^9 M ⁻¹ s ⁻¹)	Estimated for BAPTA derivatives	[11][13]
Selectivity	High (Ca ²⁺ vs. Mg ²⁺)	[3][11]	
pH Sensitivity	Low in physiological range	[3][11]	

Experimental Protocols

Protocol 1: Loading Cells with 5,5'-Dibromo-BAPTA AM

The acetoxymethyl (AM) ester form of **5,5'-Dibromo-BAPTA** is membrane-permeant and is widely used for loading the chelator into live cells.[1][7] Once inside the cell, intracellular esterases cleave the AM groups, trapping the active, membrane-impermeant form of the chelator in the cytosol.[15][16]

Materials:

- **5,5'-Dibromo-BAPTA**, AM ester
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)[1][4][10][11][15]
- Pluronic F-127 (20% solution in dry DMSO)[7][11]
- Physiological buffer (e.g., Hanks' Balanced Salt Solution, HBSS)[3][11][15]
- Probenecid (optional, to prevent chelator extrusion)[16]

Procedure:

- **Stock Solution Preparation:** Prepare a 1-10 mM stock solution of **5,5'-Dibromo-BAPTA AM** in anhydrous DMSO.[11][15] Store in small, single-use aliquots at -20°C, protected from light and moisture to avoid degradation.[10][11][15]

- Loading Solution Preparation:
 - Warm the required reagents to room temperature.[15]
 - For a typical final concentration of 1-10 μ M, dilute the stock solution into the physiological buffer.[11]
 - To aid in dispersion, pre-mix the **5,5'-Dibromo-BAPTA** AM stock solution with an equal volume of 20% Pluronic F-127 before adding it to the buffer.[4][11] The final concentration of Pluronic F-127 should be around 0.02-0.04%.[4]
 - If using, add probenecid to the loading buffer at a final concentration of 1-2.5 mM.[3][15]
- Cell Loading:
 - Replace the cell culture medium with the loading solution.[3][11]
 - Incubate the cells for 30-60 minutes at 37°C.[3][4][11] The optimal time and concentration should be determined empirically for each cell type.[3][11]
- Washing and De-esterification:
 - Remove the loading solution and wash the cells two to three times with fresh, pre-warmed physiological buffer to remove extracellular chelator.[3][4][6]
 - Incubate the cells for an additional 30 minutes in fresh buffer to allow for complete de-esterification of the AM ester by intracellular esterases.[4][7][11][16] The cells are now ready for experimentation.

Protocol 2: Introduction via Patch Pipette

The membrane-impermeant salt form of **5,5'-Dibromo-BAPTA** can be introduced directly into cells through a patch pipette during electrophysiological recordings.[3]

Materials:

- **5,5'-Dibromo-BAPTA**, tetrapotassium salt

- Internal patch pipette solution

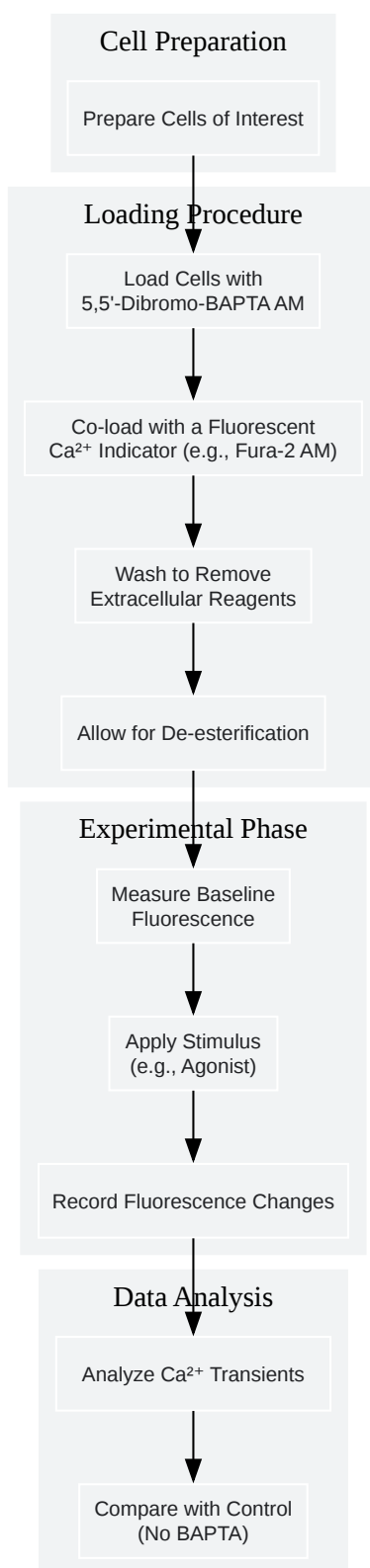
Procedure:

- Prepare Internal Solution: Dissolve the **5,5'-Dibromo-BAPTA** tetrapotassium salt directly into the internal pipette solution to the desired final concentration (e.g., 1-10 mM).^[7]
- Adjust and Filter: Ensure the pH and osmolarity of the internal solution are readjusted after adding the chelator. Filter the final solution through a 0.2 µm syringe filter.^[7]
- Fill Pipette: Back-fill the patch pipette with the **5,5'-Dibromo-BAPTA**-containing internal solution.

Visualizing Workflows and Signaling Pathways

Experimental Workflow for Calcium Buffering Studies

The following diagram illustrates a typical workflow for investigating the effect of a substance on intracellular calcium levels, utilizing **5,5'-Dibromo-BAPTA** as a calcium buffer.

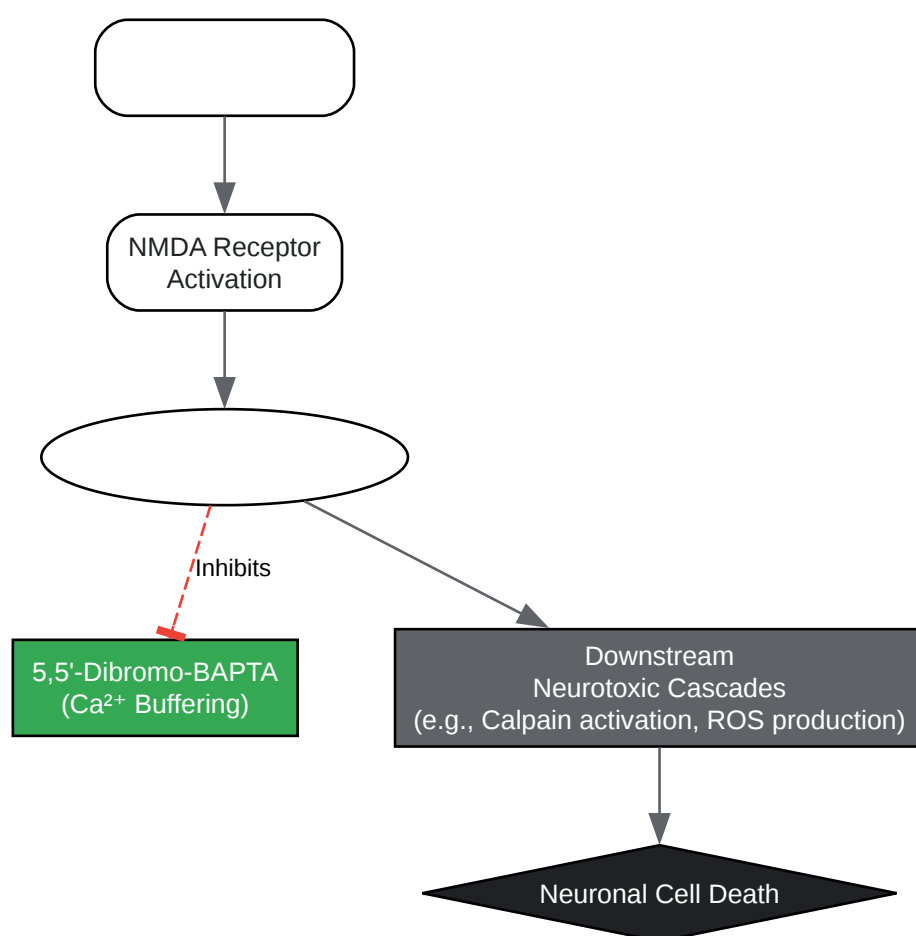


[Click to download full resolution via product page](#)

Caption: A generalized workflow for studying intracellular calcium signaling using **5,5'-Dibromo-BAPTA**.

Modulation of Glutamate-Induced Excitotoxicity

Overstimulation of glutamate receptors, particularly NMDA receptors, can lead to excessive calcium influx and subsequent neurotoxic cascades. **5,5'-Dibromo-BAPTA** can be used to buffer this pathological rise in intracellular calcium, helping to dissect the calcium-dependent steps in this pathway.[1]

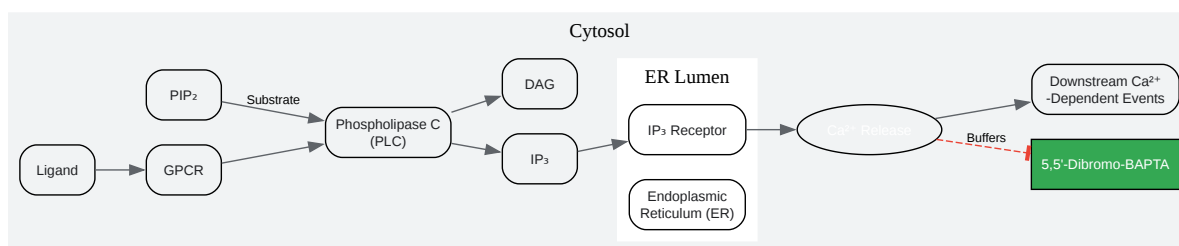


[Click to download full resolution via product page](#)

Caption: The role of **5,5'-Dibromo-BAPTA** in mitigating glutamate-induced excitotoxicity.

Interception of IP₃-Mediated Calcium Release

Many G-protein coupled receptors (GPCRs) activate phospholipase C (PLC), which generates inositol trisphosphate (IP_3). IP_3 then binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored Ca^{2+} . **5,5'-Dibromo-BAPTA** can be employed to buffer this cytosolic Ca^{2+} increase, allowing for the investigation of downstream, calcium-dependent events.[12]



[Click to download full resolution via product page](#)

Caption: Buffering of IP_3 -mediated Ca^{2+} release from the ER by **5,5'-Dibromo-BAPTA**.

Potential Off-Target Effects and Considerations

While **5,5'-Dibromo-BAPTA** is a powerful tool, it is essential to be aware of potential artifacts. BAPTA and its derivatives have been reported to have effects independent of their calcium-chelating properties, such as potential impacts on the cytoskeleton.[3][10][17] Additionally, the hydrolysis of the AM ester releases formaldehyde, which can be cytotoxic at high concentrations.[10] Therefore, it is crucial to use the lowest effective concentration and include appropriate controls in all experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. biotium.com [biotium.com]
- 9. thomassci.com [thomassci.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. Ca²⁺ affinities of BAPTA chelators—Table 19.7 | Thermo Fisher Scientific - HK [thermofisher.com]
- 15. benchchem.com [benchchem.com]
- 16. benchchem.com [benchchem.com]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5,5'-Dibromo-BAPTA: An In-depth Technical Guide to Intracellular Calcium Buffering]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038350#5-5-dibromo-bapta-calcium-buffering-explained]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com